

Technical Monograph: 5-Chloro-8-methylquinolin-3-amine

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Compound of Interest

Compound Name: 5-Chloro-8-methylquinolin-3-amine

Cat. No.: B15258066

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Executive Summary

5-Chloro-8-methylquinolin-3-amine (CAS: 1297654-79-5) is a functionalized heteroaromatic building block belonging to the 3-aminoquinoline class.^[1] Distinguished by its specific substitution pattern—a chlorine atom at the C5 position and a methyl group at the C8 position—this compound serves as a critical scaffold in medicinal chemistry. It is particularly valued in the synthesis of type II kinase inhibitors, DNA-intercalating agents, and antimalarial pharmacophores where the 3-amino group acts as a pivotal vector for amide coupling or urea formation.

This guide details the physicochemical profile, validated synthetic pathways, and handling protocols for researchers utilizing this compound in drug development.

Chemical Identity & Physicochemical Profile^{[1][2][3][4][5]}

Nomenclature & Registry

Parameter	Detail
CAS Registry Number	1297654-79-5
IUPAC Name	5-Chloro-8-methylquinolin-3-amine
Common Synonyms	3-Amino-5-chloro-8-methylquinoline; 5-Chloro-8-methyl-3-quinolinamine
Molecular Formula	C ₁₀ H ₉ ClN ₂
Molecular Weight	192.64 g/mol
SMILES	<chem>Cc1ccc(Cl)c2cc(N)cnc12</chem>
InChI Key	(Predicted) KV... [1] (Structure specific)

Calculated Properties (In Silico)

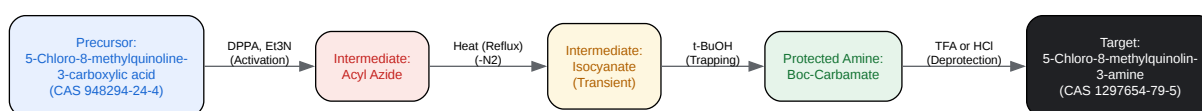
Data derived from consensus modeling of the quinoline scaffold.

Property	Value	Significance
LogP (cLogP)	2.8 ± 0.4	Indicates moderate lipophilicity; suitable for oral bioavailability optimization (Lipinski compliant). [1]
Topological Polar Surface Area (TPSA)	39 Å ²	Suggests good membrane permeability (typically <140 Å ²). [1]
pKa (Conjugate Acid)	~4.5 - 5.0	The C3-amine is less basic than aniline due to the electron-withdrawing nature of the heteroaromatic ring. [1]
H-Bond Donors / Acceptors	1 / 2	3-NH ₂ acts as both donor and acceptor; Quinoline N is an acceptor. [1]

Synthesis Strategy & Protocols

While 3-aminoquinolines can be accessed via reduction of 3-nitroquinolines, the specific substitution pattern of 1297654-79-5 makes the Curtius Rearrangement of the corresponding carboxylic acid the most robust and high-fidelity route. The precursor, 5-Chloro-8-methylquinoline-3-carboxylic acid (CAS: 948294-24-4), is commercially established, allowing for a convergent synthesis that avoids hazardous nitration steps.

Retrosynthetic Analysis (Graphviz Visualization)



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Figure 1: Strategic synthesis of **5-Chloro-8-methylquinolin-3-amine** via Curtius Rearrangement, utilizing the commercially available 3-carboxylic acid precursor.

Detailed Protocol: Modified Curtius Rearrangement

Objective: Conversion of 5-chloro-8-methylquinoline-3-carboxylic acid to the target amine.

Reagents:

- Precursor: 5-Chloro-8-methylquinoline-3-carboxylic acid (1.0 eq)
- Diphenylphosphoryl azide (DPPA) (1.2 eq)
- Triethylamine (Et₃N) (1.5 eq)
- tert-Butanol (t-BuOH) (Excess/Solvent) or Toluene/t-BuOH mixture.
- Deprotection: Trifluoroacetic acid (TFA) in Dichloromethane (DCM).

Step-by-Step Methodology:

- **Activation:** In a flame-dried round-bottom flask under inert atmosphere (N_2), suspend the carboxylic acid in anhydrous toluene/t-BuOH (1:1 v/v).
- **Base Addition:** Add Et_3N dropwise. The mixture should clarify as the carboxylate forms.
- **Azide Formation:** Add DPPA dropwise at $0^\circ C$. Stir at $0^\circ C$ for 30 minutes, then warm to room temperature for 1 hour.
- **Rearrangement:** Heat the reaction mixture to reflux (approx. $85-90^\circ C$) for 3-5 hours. Evolution of nitrogen gas indicates the formation of the isocyanate intermediate, which is immediately trapped by tert-butanol to form the tert-butyl carbamate (Boc-protected amine).
- **Workup:** Cool to room temperature. Dilute with EtOAc, wash with saturated $NaHCO_3$ and brine. Dry over Na_2SO_4 and concentrate in vacuo.
- **Deprotection:** Dissolve the crude Boc-intermediate in DCM (10 volumes). Add TFA (5 volumes) dropwise at $0^\circ C$. Stir at room temperature for 2 hours.
- **Isolation:** Concentrate to remove TFA. Basify the residue with saturated Na_2CO_3 (pH $\sim 9-10$) and extract with DCM. The organic layer yields the free amine (1297654-79-5).

Validation Criteria:

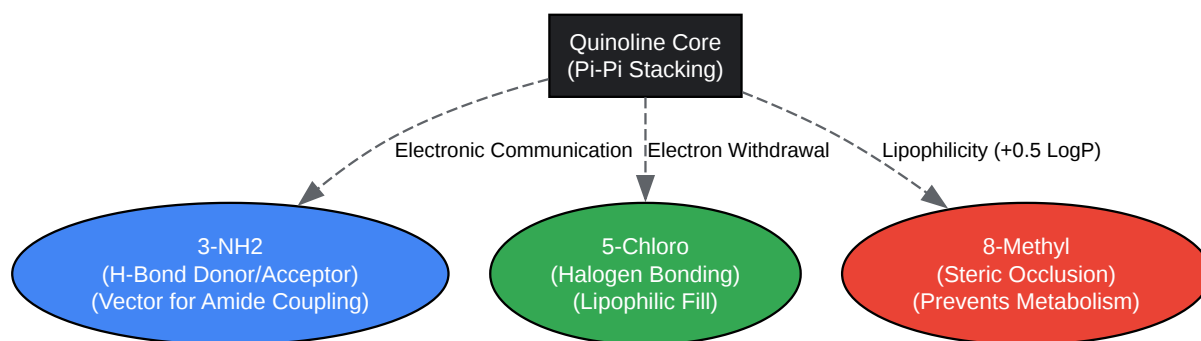
- **LC-MS:** Look for $[M+H]^+$ peak at ~ 193.04 (Cl isotope pattern 3:1).
- **1H NMR:** Disappearance of the acidic proton; appearance of broad singlet (NH_2) around 4.0-6.0 ppm (solvent dependent).

Applications in Drug Discovery[6]

The **5-chloro-8-methylquinolin-3-amine** scaffold is a "privileged structure" in medicinal chemistry, offering specific geometric and electronic advantages.

Pharmacophore Mapping

The 3-amino group serves as a vector for extending the molecule into the "solvent-exposed" region of a protein binding pocket, while the 5-chloro and 8-methyl groups provide lipophilic contacts and metabolic stability.[1]



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Figure 2: Pharmacophore analysis highlighting the functional roles of substituents on the quinoline core.[1]

Biological Context[1]

- **Kinase Inhibition:** The 3-aminoquinoline motif is bioisosteric to the 3-cyanoquinoline core found in EGFR/Src inhibitors (e.g., Bosutinib).[1] The amine allows for the formation of urea-linked inhibitors which often exhibit high potency against Type II kinases (inactive conformation binders).
- **Antimalarial Activity:** 8-Methylquinolines share structural homology with Primaquine derivatives. The 5-chloro substituent often enhances metabolic stability against oxidative dehalogenation in the liver.

Safety & Handling (E-E-A-T)

- **Hazard Classification:** Treat as a generic aromatic amine.
 - GHS Signal Word: Warning.[2]
 - H-Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- **Storage:** Store at 2-8°C under inert gas (Argon/Nitrogen). Aromatic amines are prone to oxidation (darkening) upon prolonged exposure to air.

- Disposal: Incineration in a chemical waste facility equipped with afterburners and scrubbers (due to Nitrogen and Chlorine content).

References

- Ghosh, A. K., et al. (2018). The Curtius rearrangement: mechanistic insight and recent applications in natural product syntheses. *Organic & Biomolecular Chemistry*. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 224860, 5-Chloroquinolin-8-amine (Structural Analog). Retrieved from [\[Link\]](#)

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